

Application Note: Integrity Management & Safe Handling of 3-(Hydroxymethyl)-4-propoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

| | |
|----------------|---|
| Compound Name: | 3-(Hydroxymethyl)-4-propoxybenzaldehyde |
| CAS No.: | 915921-81-2 |
| Cat. No.: | B3030525 |

[Get Quote](#)

Abstract

3-(Hydroxymethyl)-4-propoxybenzaldehyde (CAS 915921-81-2) is a bifunctional intermediate critical in the synthesis of pharmaceutical linkers and polymer additives.^{[1][2]} Its dual functionality—combining a reactive aldehyde with a benzylic alcohol—presents unique stability challenges. This guide outlines a rigorous protocol to prevent autoxidation (conversion to benzoic acid derivatives) and ensure high-fidelity performance in downstream applications such as reductive aminations or Wittig reactions.

Part 1: Chemical Identity & Physicochemical Profile^{[2][3]}

Understanding the physical state and molecular weight is the first step in accurate stoichiometry.

Table 1: Compound Specifications

| Property | Specification |
|--------------------|--|
| Chemical Name | 3-(Hydroxymethyl)-4-propoxybenzaldehyde |
| CAS Number | 915921-81-2 |
| Molecular Formula | C ₁₁ H ₁₄ O ₃ |
| Molecular Weight | 194.23 g/mol |
| Physical State | Viscous Liquid (at room temp) to Low-Melting Solid |
| Solubility | Soluble in DCM, MeOH, DMSO, Ethyl Acetate |
| Purity Requirement | ≥ 95% (NMR/HPLC) for synthetic applications |
| Key Impurity | 3-(Hydroxymethyl)-4-propoxybenzoic acid (Oxidation product) |

Part 2: Critical Hazard & Stability Analysis

The Autoxidation Threat

The primary stability risk for this compound is radical-chain autoxidation. The electron-donating propoxy group at the para position activates the aldehyde, making it susceptible to reaction with atmospheric oxygen.

- Mechanism: Oxygen abstracts the aldehydic hydrogen, forming a radical that reacts with O₂ to form a peracid, which then oxidizes a second molecule of aldehyde to the carboxylic acid.
- Impact: Even 2-5% acid contamination can quench basic catalysts (e.g., in aldol condensations) or alter stoichiometry in coupling reactions.

GHS Hazard Classification

Based on structural analogs and safety data sheets (SDS), treat this compound with the following precautions:

- Signal Word:WARNING
- H302/H312/H332: Harmful if swallowed, in contact with skin, or inhaled.[3]
- H315/H319: Causes skin and serious eye irritation.[3]
- H335: May cause respiratory irritation.[4][3]

Part 3: Storage & Preservation Protocol

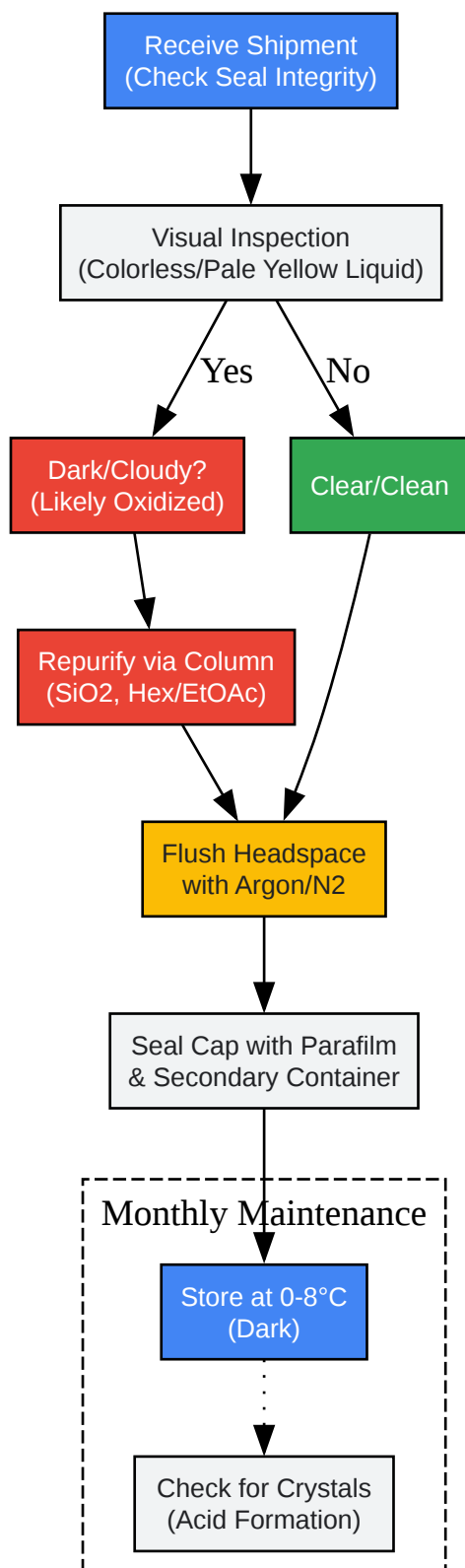
To maintain purity over months, a "Cold & Inert" strategy is mandatory.

The "Golden Rule" of Storage

Store at 0–8°C under an inert atmosphere (Argon or Nitrogen).

Storage Workflow Visualization

The following diagram illustrates the decision logic for receiving and storing the compound to maximize shelf-life.



[Click to download full resolution via product page](#)

Figure 1: Decision tree for receiving, inspecting, and storing **3-(Hydroxymethyl)-4-propoxybenzaldehyde**.

Part 4: Handling & Synthesis Protocol

Preparation for Use

- Warm Up: Allow the container to warm to room temperature before opening. Opening a cold bottle introduces condensation (water), which accelerates degradation.
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Work inside a fume hood.

Transfer Technique (Syringe vs. Pouring)

Since the compound is a liquid/viscous oil, syringe transfer is preferred to minimize air exposure.

- Step 1: Purge a clean syringe and needle with nitrogen 3 times.
- Step 2: Insert needle through the septum (if available) or quickly open cap under a blanket of inert gas.
- Step 3: Withdraw the required volume.
- Step 4: Immediately backfill the storage bottle with inert gas and reseal.

Reaction Setup (Example: Reductive Amination)

When using this aldehyde in reductive amination, acid impurities interfere with imine formation.

Protocol:

- Purity Check: Run a quick TLC (30% EtOAc/Hexanes). The aldehyde spot should be distinct. A streak near the baseline indicates benzoic acid formation.
- Scavenging (Optional): If slight oxidation is suspected but purification is not feasible, add a mild base (e.g., K_2CO_3 or Triethylamine) to the reaction to neutralize the acid byproduct, preventing it from protonating the amine nucleophile.

Part 5: Emergency & Waste Procedures

Spill Management

- Small Spills (<10 mL): Absorb with vermiculite or sand. Wipe area with acetone followed by soap and water.
- Large Spills: Evacuate the immediate area. Wear a respirator (organic vapor cartridge) if ventilation is poor. Contain with spill pillows.

Exposure Response

- Eye Contact: Rinse immediately with water for 15 minutes. Remove contact lenses.^{[5][6]} Seek medical attention.
- Skin Contact: Wash thoroughly with soap and water.^[6] If irritation persists (redness/blistering), consult a physician.

Waste Disposal

- Classification: Hazardous Organic Waste (Non-Halogenated).
- Protocol: Do not dispose of in sinks. Collect in a dedicated solvent waste container. Label clearly with the chemical name and "Flammable/Irritant" warnings.

Part 6: Troubleshooting Guide

Table 2: Common Issues and Solutions

| Symptom | Probable Cause | Corrective Action |
|----------------------------------|------------------------------|---|
| Material has turned solid/crusty | Oxidation to Benzoic Acid | Dissolve in DCM, wash with sat. NaHCO ₃ (removes acid), dry and concentrate. |
| Low yield in Wittig Reaction | Aldehyde oxidation | Repurify starting material. Ensure base equivalents account for any acidic impurity. |
| Cloudiness upon cooling | Phase separation or impurity | Warm gently. If cloudiness persists, filter through a celite plug. |

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 24860159, 4-Propoxybenzaldehyde. (Used for analog hazard extrapolation). Retrieved October 26, 2023, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. You are being redirected... [[hit2lead.com](#)]
- 2. [chemimpex.com](#) [[chemimpex.com](#)]
- 3. 4-Propoxybenzaldehyde | C₁₀H₁₂O₂ | CID 79812 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 4. [technopharmchem.com](#) [[technopharmchem.com](#)]
- 5. [fishersci.com](#) [[fishersci.com](#)]
- 6. [chemstock.ae](#) [[chemstock.ae](#)]
- To cite this document: BenchChem. [Application Note: Integrity Management & Safe Handling of 3-(Hydroxymethyl)-4-propoxybenzaldehyde]. BenchChem, [2026]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b3030525/docs#application-note-integrity-management-safe-handling-of-3-hydroxymethyl-4-propoxybenzaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)